

Diethylcyanamide (CAS 617-83-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylcyanamide

Cat. No.: B1293381

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Abstract

This technical guide provides an in-depth overview of **Diethylcyanamide** (CAS 617-83-4), a versatile chemical intermediate. The document covers its chemical and physical properties, spectroscopic data, synthesis, key reactions, and safety information. Detailed experimental protocols for its synthesis and representative applications are provided, along with visualizations of experimental workflows. This guide is intended to serve as a comprehensive resource for researchers and professionals in chemistry and drug development.

Chemical and Physical Properties

Diethylcyanamide is a clear, colorless liquid at room temperature.^{[1][2]} It is an organic compound with the molecular formula $C_5H_{10}N_2$.^[3] Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	98.15 g/mol	[3][4][5][6][7]
CAS Number	617-83-4	[3][4][5][6][7]
EINECS Number	210-532-7	[3][4][5]
Melting Point	-80.6 °C	[3][8][9]
Boiling Point	186-188 °C (lit.)	[1][3][4][5][8]
Density	0.846 g/mL at 25 °C (lit.)	[1][3][4][5][8]
Refractive Index (n _{20/D})	1.423 (lit.)	[1][3][4][5][8]
Flash Point	69 °C (156.2 °F) - closed cup	[4][5]
Vapor Pressure	0.613 mmHg at 25°C	[3]
pKa	-4.27 ± 0.70 (Predicted)	[3]
LogP	0.709	[10]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diethylcyanamide**.

- Infrared (IR) Spectroscopy: The IR spectrum of **diethylcyanamide** is characterized by a strong absorption band in the region of 2100-2260 cm⁻¹, which is indicative of the C≡N (nitrile) stretching vibration.[4][11]
- Mass Spectrometry (MS): The mass spectrum of **diethylcyanamide** shows a molecular ion peak corresponding to its molecular weight.[12] Fragmentation patterns can be analyzed to confirm the structure.[12][13][14][15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would be expected to show signals corresponding to the two ethyl groups.

- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for the methyl, methylene, and nitrile carbons.

While specific peak data from the searches is limited, typical shifts for similar structures can be inferred.^{[3][16]}

Synthesis and Experimental Protocols

Diethylcyanamide is primarily synthesized through the reaction of diethylamine with cyanogen bromide.^{[8][9]}

Synthesis of Diethylcyanamide from Diethylamine and Cyanogen Bromide

This protocol is based on the known reactivity of amines with cyanogen bromide.^[9]



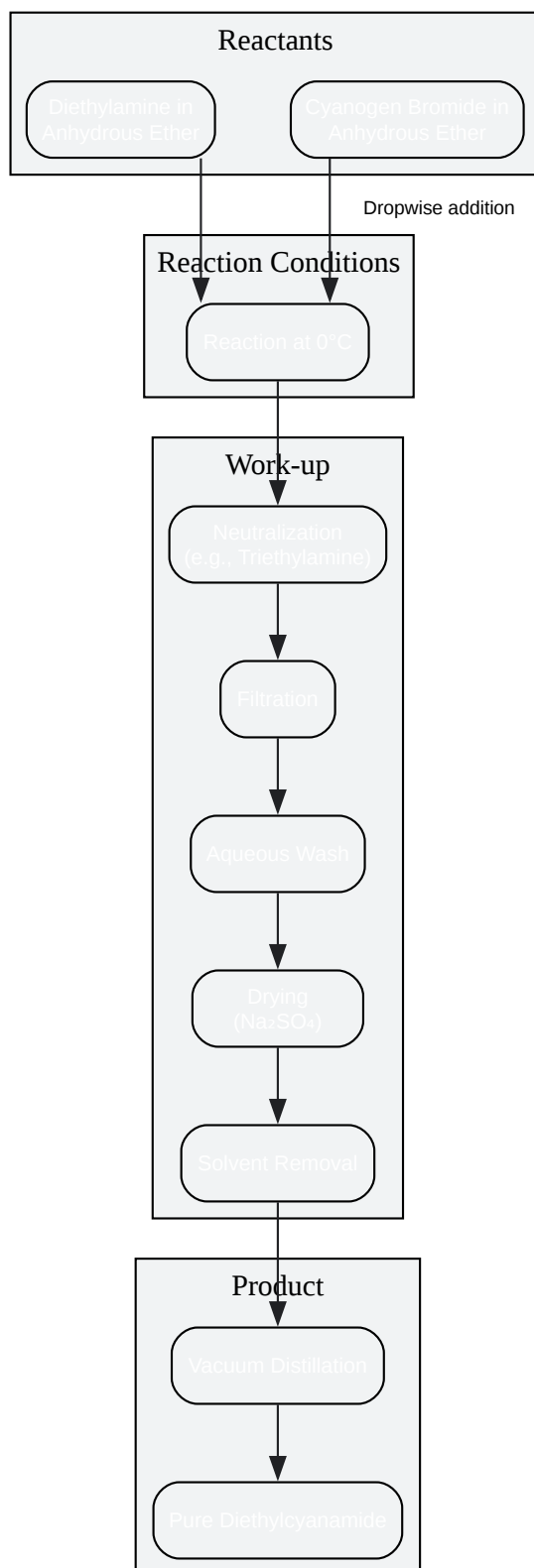
Materials:

- Diethylamine
- Cyanogen bromide
- Anhydrous diethyl ether or a similar aprotic solvent
- A suitable base (e.g., triethylamine or sodium hydroxide) to neutralize the HBr byproduct.

Experimental Protocol:

- In a well-ventilated fume hood, dissolve diethylamine in anhydrous diethyl ether in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the flask in an ice bath to 0°C .
- Dissolve an equimolar amount of cyanogen bromide in anhydrous diethyl ether and add it to the dropping funnel.

- Add the cyanogen bromide solution dropwise to the stirred diethylamine solution over a period of 30-60 minutes, maintaining the temperature at 0°C.
- After the addition is complete, add a slight excess of a base (e.g., triethylamine) to neutralize the hydrobromic acid formed during the reaction.
- Allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Filter the reaction mixture to remove the precipitated ammonium salt.
- Wash the filtrate with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation.
- Purify the crude product by vacuum distillation to obtain pure **diethylcyanamide**.



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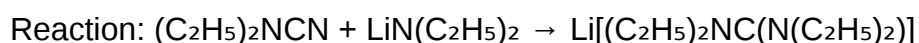
Synthesis of **Diethylcyanamide** Workflow.

Chemical Reactivity and Applications

Diethylcyanamide serves as a valuable intermediate in organic synthesis.^[3] Its primary applications include its use in the preparation of guanidines and heterocyclic compounds.^{[1][4]}

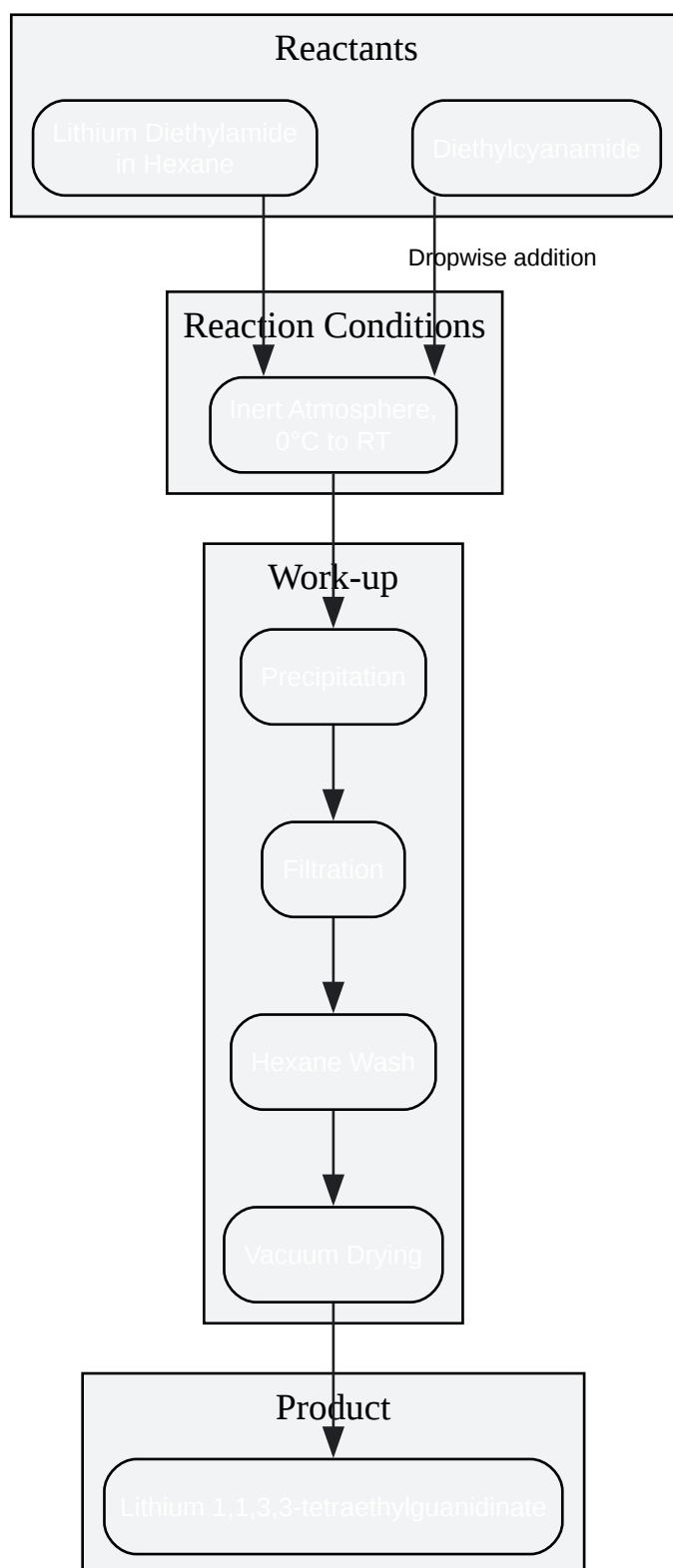
Preparation of Lithium 1,1,3,3-tetraethylguanidinate

Diethylcyanamide reacts with lithium diethylamide to form lithium 1,1,3,3-tetraethylguanidinate.^{[1][4]}



Experimental Protocol:

- In a glovebox or under an inert atmosphere, prepare a solution of lithium diethylamide in hexane. This can be generated in situ from diethylamine and n-butyllithium.
- Cool the lithium diethylamide solution to 0°C.
- Add an equimolar amount of **diethylcyanamide** dropwise to the stirred solution.
- Allow the reaction mixture to stir at room temperature for several hours.
- The product, lithium 1,1,3,3-tetraethylguanidinate, will precipitate from the hexane solution.
- Isolate the solid product by filtration, wash with cold hexane, and dry under vacuum.



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Preparation of Lithium 1,1,3,3-tetraethylguanidinate.

Catalytic [2+2+2] Cycloaddition Reactions

Diethylcyanamide can participate in transition metal-catalyzed [2+2+2] cycloaddition reactions, which are powerful methods for the synthesis of substituted pyridines.

Experimental Protocol (General Procedure):

- In a dried Schlenk tube under an inert atmosphere, combine the transition metal catalyst (e.g., an iron(II) iodide complex with a suitable ligand like dppp) and a reducing agent (e.g., zinc dust) in an anhydrous solvent such as THF.
- Stir the mixture at room temperature to form the active catalyst.
- Add the alkyne substrate to the reaction mixture.
- Add a molar excess of **diethylcyanamide** to the mixture.
- Stir the reaction at room temperature or with gentle heating for 24 hours, or until the reaction is complete as monitored by TLC or GC-MS.
- Upon completion, remove the solvent under reduced pressure.
- Purify the crude product by silica gel flash column chromatography to isolate the desired substituted pyridine.

Safety and Handling

Diethylcyanamide is a toxic compound and should be handled with appropriate safety precautions.

Hazard Statement	GHS Classification	Precautionary Statement Codes	Reference(s)
H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.	Acute Toxicity (Oral, Dermal, Inhalation), Category 3	P261, P280, P301 + P310, P302 + P352 + P312, P304 + P340 + P311	[4] [5] [13] [17]
H315: Causes skin irritation.	Skin Irritation, Category 2	-	[4] [5] [13] [17]
H319: Causes serious eye irritation.	Eye Irritation, Category 2	P305 + P351 + P338	[4] [5] [13] [17]
H335: May cause respiratory irritation.	Specific Target Organ Toxicity — Single Exposure, Category 3	-	[4] [5] [17]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[5\]](#)[\[18\]](#)
- Skin Protection: Wear chemically resistant gloves.[\[5\]](#)[\[18\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator with appropriate cartridges for organic vapors if working outside of a fume hood or with poor ventilation.[\[5\]](#)

Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.[\[18\]](#)
- Keep container tightly closed.[\[18\]](#)
- Store in a cool, dry place away from heat, sparks, and open flames.[\[18\]](#)
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[\[18\]](#)

Biological Activity and Signaling Pathways

Current literature primarily focuses on the synthetic applications of **diethylcyanamide**.

Extensive searches did not reveal significant, well-characterized biological activities or direct modulation of specific signaling pathways. Its toxicity suggests a potential for biological interaction, but this has not been a major area of research. The compound's main role in the scientific literature is that of a chemical building block rather than a bioactive agent.

Conclusion

Diethylcyanamide (CAS 617-83-4) is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. Its utility in the synthesis of guanidines and heterocyclic compounds makes it a relevant molecule for organic chemists and those in the field of drug discovery and development. Proper handling and adherence to safety protocols are essential when working with this toxic compound. This guide provides a foundational understanding of **diethylcyanamide** to support its safe and effective use in research and development.

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References

- 1. Diethylcyanamide | C₅H₁₀N₂ | CID 12050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIETHYLCYANAMIDE | 617-83-4 [chemicalbook.com]
- 3. rsc.org [rsc.org]
- 4. 2D-IR studies of cyanamides (NCN) as spectroscopic reporters of dynamics in biomolecules: Uncovering the origin of mysterious peaks - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Diethylcyanamide [webbook.nist.gov]
- 7. Modulation of Multiple Signaling Pathways of the Plant-Derived Natural Products in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]

- 9. orientjchem.org [orientjchem.org]
- 10. Synthesis and biological activity of the metabolites of diethyl 4-[(4-bromo-2-cyanophenyl)carbamoyl]benzylphosphonate (NO-1886) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. www1.udel.edu [www1.udel.edu]
- 12. Diethylcyanamide [webbook.nist.gov]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. chemguide.co.uk [chemguide.co.uk]
- 15. youtube.com [youtube.com]
- 16. researchgate.net [researchgate.net]
- 17. Organic Syntheses Procedure [orgsyn.org]
- 18. Diethylcyanamide [webbook.nist.gov]
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